

# 5-Hydroxy-2-hexanone InChI and SMILES identifiers

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## Compound of Interest

Compound Name: 5-Hydroxy-2-hexanone

Cat. No.: B1204603

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## An In-depth Technical Guide to 5-Hydroxy-2-hexanone

This guide provides comprehensive technical information on **5-Hydroxy-2-hexanone**, tailored for researchers, scientists, and professionals in drug development. It covers its chemical identifiers, physicochemical properties, detailed experimental protocols for its synthesis and key reactions, and an overview of the metabolic pathway leading to the neurotoxicity of its metabolite, 2,5-hexanedione.

## Chemical Identifiers and Structure

**5-Hydroxy-2-hexanone** is a bifunctional organic molecule containing both a ketone and a secondary alcohol functional group.<sup>[1]</sup> Its structure is characterized by a six-carbon chain with a carbonyl group at the second position and a hydroxyl group at the fifth position.<sup>[2]</sup> This arrangement results in a chiral center at the C5 position, leading to the existence of (R)- and (S)-enantiomers.<sup>[2]</sup>

Identifier	Value
IUPAC Name	5-hydroxyhexan-2-one <sup>[3]</sup>
SMILES	CC(CCC(=O)C)O <sup>[3]</sup>
InChI	InChI=1S/C6H12O2/c1-5(7)3-4-6(2)8/h5,7H,3-4H2,1-2H3 <sup>[3]</sup>
InChIKey	ZSDLLTJVENEIDW-UHFFFAOYSA-N <sup>[3]</sup>
CAS Number	56745-61-0 <sup>[3]</sup>
Molecular Formula	C6H12O2 <sup>[3]</sup>

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **5-Hydroxy-2-hexanone**.

Property	Value
Molecular Weight	116.16 g/mol <a href="#">[3]</a>
Density	0.948 g/cm <sup>3</sup> (estimate)
Boiling Point	205.8 °C at 760 mmHg (estimate)
Melting Point	-3.75 °C (estimate)
Flash Point	81.15 °C (estimate)
Vapor Pressure	0.058 mmHg at 25°C
Water Solubility	Moderately soluble
LogP	0.736
Hydrogen Bond Donor Count	1 <a href="#">[3]</a>
Hydrogen Bond Acceptor Count	2 <a href="#">[3]</a>
Rotatable Bond Count	3 <a href="#">[3]</a>
Exact Mass	116.083729621 <a href="#">[3]</a>

## Experimental Protocols

This section provides detailed methodologies for the synthesis and key reactions of **5-Hydroxy-2-hexanone**.

### Biocatalytic Synthesis of (5S)-hydroxy-2-hexanone

This protocol describes the enantioselective synthesis of (5S)-hydroxy-2-hexanone from 2,5-hexanedione using the whole-cell biocatalyst *Saccharomyces cerevisiae*. This method is noted for its high enantioselectivity (>99%) and good yield (around 85%).[\[4\]](#)

#### Materials:

- 2,5-hexanedione
- *Saccharomyces cerevisiae* (e.g., strain L13)

- Glucose (or other suitable carbon source)
- Yeast growth medium (e.g., YPD broth)
- Phosphate buffer (e.g., 0.1 M, pH 7.0)
- Ethyl acetate
- Anhydrous sodium sulfate
- Silica gel for column chromatography

**Equipment:**

- Shaking incubator
- Bioreactor or fermentation vessel
- Centrifuge
- Separatory funnel
- Rotary evaporator
- Glass chromatography column

**Procedure:**

- Cultivation of *Saccharomyces cerevisiae*: Inoculate a sterile yeast growth medium with *S. cerevisiae*. Incubate at 30°C with shaking (e.g., 200 rpm) for 24-48 hours until a sufficient cell density is reached.
- Cell Harvesting and Preparation: Harvest the yeast cells by centrifugation (e.g., 5000 x g for 10 minutes). Wash the cell pellet with sterile phosphate buffer and resuspend in the same buffer to a desired cell concentration.
- Biocatalytic Reduction: In a bioreactor, combine the yeast cell suspension with a solution of 2,5-hexanedione. The final concentration of the substrate should be optimized to avoid

toxicity to the cells. Add glucose as a cofactor regeneration source. Maintain the reaction at a controlled temperature (e.g., 30°C) and pH with gentle agitation.

- Reaction Monitoring: Monitor the progress of the reaction by taking aliquots at regular intervals and analyzing them by gas chromatography (GC) or high-performance liquid chromatography (HPLC) to determine the conversion of the starting material and the formation of the product.
- Product Extraction: Once the reaction is complete, centrifuge the mixture to remove the yeast cells. Extract the supernatant with ethyl acetate (3 x volume of the supernatant).
- Purification: Combine the organic extracts and dry over anhydrous sodium sulfate. Filter and concentrate the solvent using a rotary evaporator. Purify the crude product by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexane and ethyl acetate) to obtain pure (5S)-hydroxy-2-hexanone.

## Oxidation of 5-Hydroxy-2-hexanone to 2,5-Hexanedione

This protocol outlines a general procedure for the oxidation of a secondary alcohol to a ketone, which can be adapted for the conversion of **5-Hydroxy-2-hexanone** to its neurotoxic metabolite, 2,5-hexanedione.

Materials:

- **5-Hydroxy-2-hexanone**
- Chromium-based oxidizing agent (e.g., Pyridinium chlorochromate - PCC) or a milder oxidant like Dess-Martin periodinane.
- Anhydrous dichloromethane (DCM)
- Silica gel
- Anhydrous diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Saturated aqueous sodium thiosulfate solution

- Anhydrous magnesium sulfate

Equipment:

- Round-bottom flask
- Magnetic stirrer
- Stir bar
- Dropping funnel
- Sintered glass funnel
- Rotary evaporator

Procedure (using PCC):

- Reaction Setup: In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend PCC in anhydrous DCM.
- Addition of Alcohol: Dissolve **5-Hydroxy-2-hexanone** in anhydrous DCM and add it dropwise to the stirred suspension of PCC at room temperature.
- Reaction: Stir the reaction mixture at room temperature for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- Work-up: Upon completion, dilute the reaction mixture with anhydrous diethyl ether. Pass the mixture through a pad of silica gel to filter out the chromium salts, washing the pad with additional diethyl ether.
- Purification: Concentrate the filtrate using a rotary evaporator. If necessary, further purify the crude 2,5-hexanedione by flash column chromatography.

## Reduction of 5-Hydroxy-2-hexanone to 2,5-Hexanediol

This protocol describes the reduction of the ketone functionality in **5-Hydroxy-2-hexanone** to a secondary alcohol, yielding 2,5-hexanediol, using a common reducing agent.

## Materials:

- **5-Hydroxy-2-hexanone**
- Sodium borohydride (NaBH4)
- Methanol or ethanol
- 1 M Hydrochloric acid (HCl)
- Ethyl acetate
- Saturated aqueous sodium chloride solution (brine)
- Anhydrous sodium sulfate

## Equipment:

- Round-bottom flask
- Magnetic stirrer
- Stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

## Procedure:

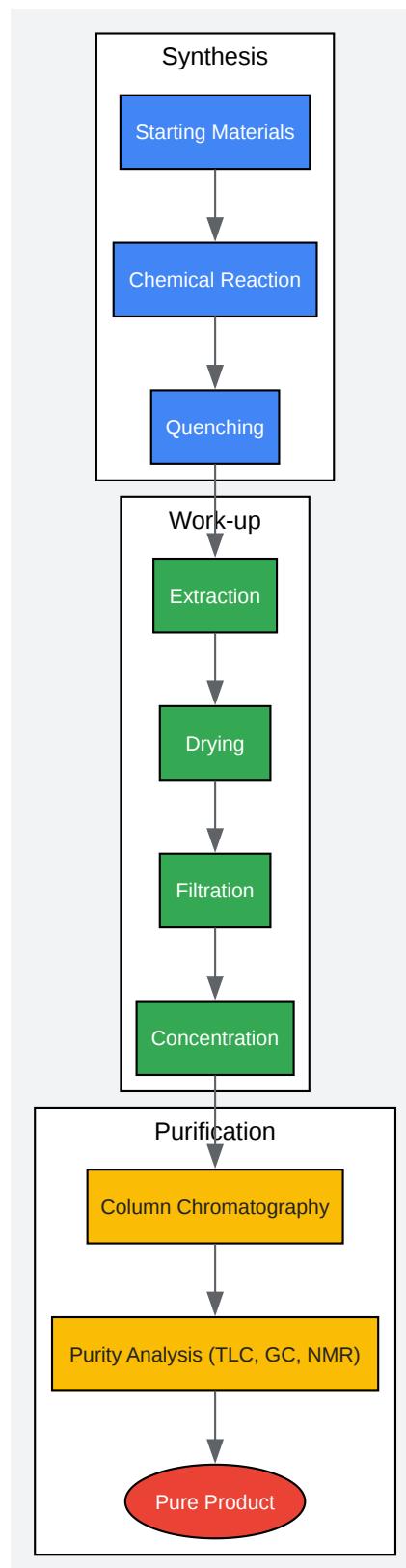
- Dissolution: Dissolve **5-Hydroxy-2-hexanone** in methanol or ethanol in a round-bottom flask and cool the solution in an ice bath.
- Addition of Reducing Agent: Slowly add sodium borohydride to the stirred solution in small portions, maintaining the temperature below 10°C.

- Reaction: After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 1-2 hours. Monitor the reaction by TLC.
- Quenching: Carefully quench the reaction by slowly adding 1 M HCl to neutralize the excess sodium borohydride and adjust the pH to be slightly acidic.
- Extraction: Remove the bulk of the solvent using a rotary evaporator. Extract the aqueous residue with ethyl acetate (3 x volume).
- Washing and Drying: Wash the combined organic extracts with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield crude 2,5-hexanediol.
- Purification: If necessary, purify the product by distillation or column chromatography.

## Visualization of Pathways and Workflows

### General Synthesis Workflow

The following diagram illustrates a general workflow for the chemical synthesis and purification of a target compound like **5-Hydroxy-2-hexanone**.

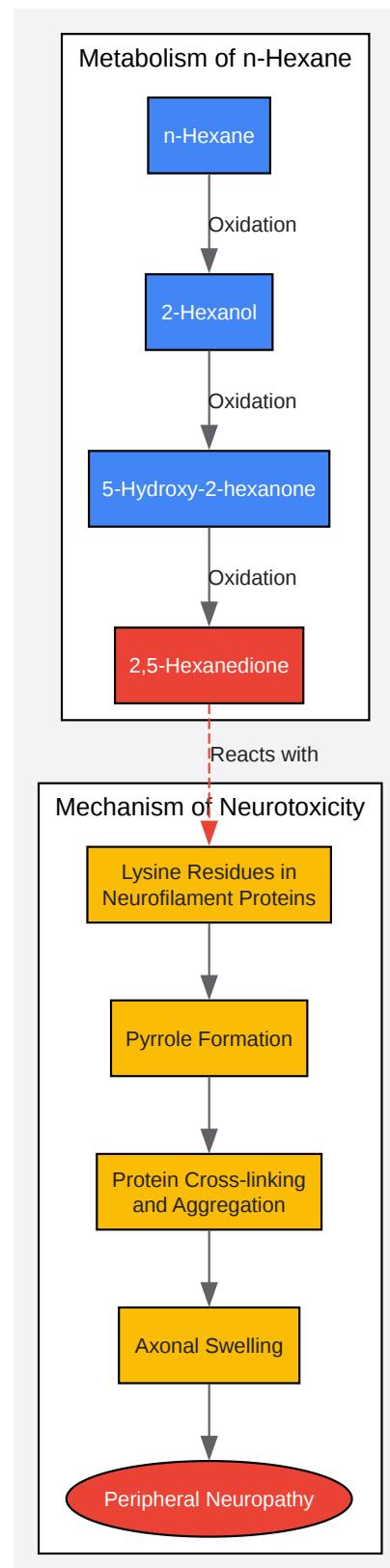


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Caption: A generalized workflow for chemical synthesis.

## Metabolic Pathway and Neurotoxicity of 2,5-Hexanedione

**5-Hydroxy-2-hexanone** is a metabolite of n-hexane.[3] Its further oxidation to 2,5-hexanedione is a critical step leading to neurotoxicity.[3] The diketone structure of 2,5-hexanedione allows it to react with lysine residues in neurofilament proteins, causing protein cross-linking, axonal swelling, and ultimately, peripheral neuropathy.[2][3]

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Caption: Metabolic activation and neurotoxicity of 2,5-hexanedione.

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